

Chemical and physical properties of Mefruside for research purposes

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Mefruside

Cat. No.: B1676158

[Get Quote](#)

An In-depth Technical Guide on the Chemical and Physical Properties of **Mefruside**

This technical guide provides a comprehensive overview of the chemical, physical, and pharmacological properties of **Mefruside**. It is intended for researchers, scientists, and drug development professionals engaged in the study and application of this diuretic agent. The document summarizes key quantitative data, outlines experimental methodologies, and visualizes core mechanisms and workflows.

Core Chemical and Physical Properties

Mefruside is a diuretic medication belonging to the thiazide-like class of drugs, specifically a benzene disulfonamide derivative.[1] It is primarily used in the management of hypertension and edema associated with conditions like heart failure and certain kidney disorders.[2][3] The compound is a racemic mixture, with the l-form reported to be more active as a diuretic than the d-form.[4]

The fundamental physicochemical properties of **Mefruside** are summarized in the table below for easy reference and comparison.

Table 1: Physicochemical Properties of **Mefruside**

Property	Value	Source(s)
IUPAC Name	4-chloro-1-N-methyl-1-N-[(2-methyloxolan-2-yl)methyl]benzene-1,3-disulfonamide	[5][6]
CAS Number	7195-27-9	[5][7]
Molecular Formula	C ₁₃ H ₁₉ ClN ₂ O ₅ S ₂	[5][6][7]
Molecular Weight	382.9 g/mol	[1][5]
Melting Point	149-150°C (dl-Form); 146°C (d- and l-Forms)	[4]
pKa	9.5	[1]

Pharmacology and Mechanism of Action

Mefruside's therapeutic effects stem from its action on the kidneys.[2] It functions as a thiazide-like diuretic by inhibiting the sodium-chloride (Na-Cl) symporter, also known as the Na-Cl cotransporter (NCC), located in the distal convoluted tubule of the nephron.[2][3] This inhibition prevents the reabsorption of sodium and chloride ions from the tubular fluid back into the bloodstream.[2]

The increased concentration of these ions in the urine leads to an osmotic increase in water excretion, a process known as diuresis.[2] This reduction in extracellular fluid and plasma volume contributes to a decrease in blood pressure.[2][8] Additionally, **Mefruside** may exert a direct vasodilatory effect on vascular smooth muscle, further contributing to its antihypertensive properties.[2] Some studies also note that **Mefruside** inhibits carbonic anhydrases.[5]



[Click to download full resolution via product page](#)

Caption: Mechanism of action for **Mefruside** as a diuretic and antihypertensive agent.

Pharmacokinetics

The pharmacokinetic profile of **Mefruside** dictates its absorption, distribution, metabolism, and excretion. It is administered orally and has a relatively long plasma half-life, making it suitable for once-daily dosing in many cases.[\[3\]](#)

Table 2: Pharmacokinetic Parameters of **Mefruside**

Parameter	Value	Source(s)
Oral Absorption	60.5% ± 9.5%	[1]
Volume of Distribution	310 - 520 L	[1]
Plasma Protein Binding	64%	[1]
Plasma Half-life	3 - 16 hours	[1]

Experimental Protocols

For research and quality control, the purity and concentration of **Mefruside** are typically determined using chromatographic techniques. High-Performance Liquid Chromatography (HPLC) is a standard method for the analysis of such pharmaceutical compounds due to its high resolution and sensitivity.[\[9\]](#)[\[10\]](#)

Protocol: Purity Analysis of Mefruside by HPLC

This protocol provides a generalized methodology for determining the purity of a **Mefruside** sample. Parameters should be optimized based on the specific instrumentation and column used.

Objective: To separate and quantify **Mefruside** and any potential impurities in a bulk sample.

1. Materials and Reagents:

- **Mefruside** reference standard
- **Mefruside** sample for analysis

- Acetonitrile (HPLC grade)
- Water (HPLC grade)
- Formic acid or other suitable buffer component
- Methanol (for sample dissolution)

2. Instrumentation:

- HPLC system with a UV detector
- C18 reverse-phase column (e.g., 4.6 mm x 250 mm, 5 μ m particle size)
- Analytical balance
- Volumetric flasks and pipettes
- Syringe filters (0.45 μ m)

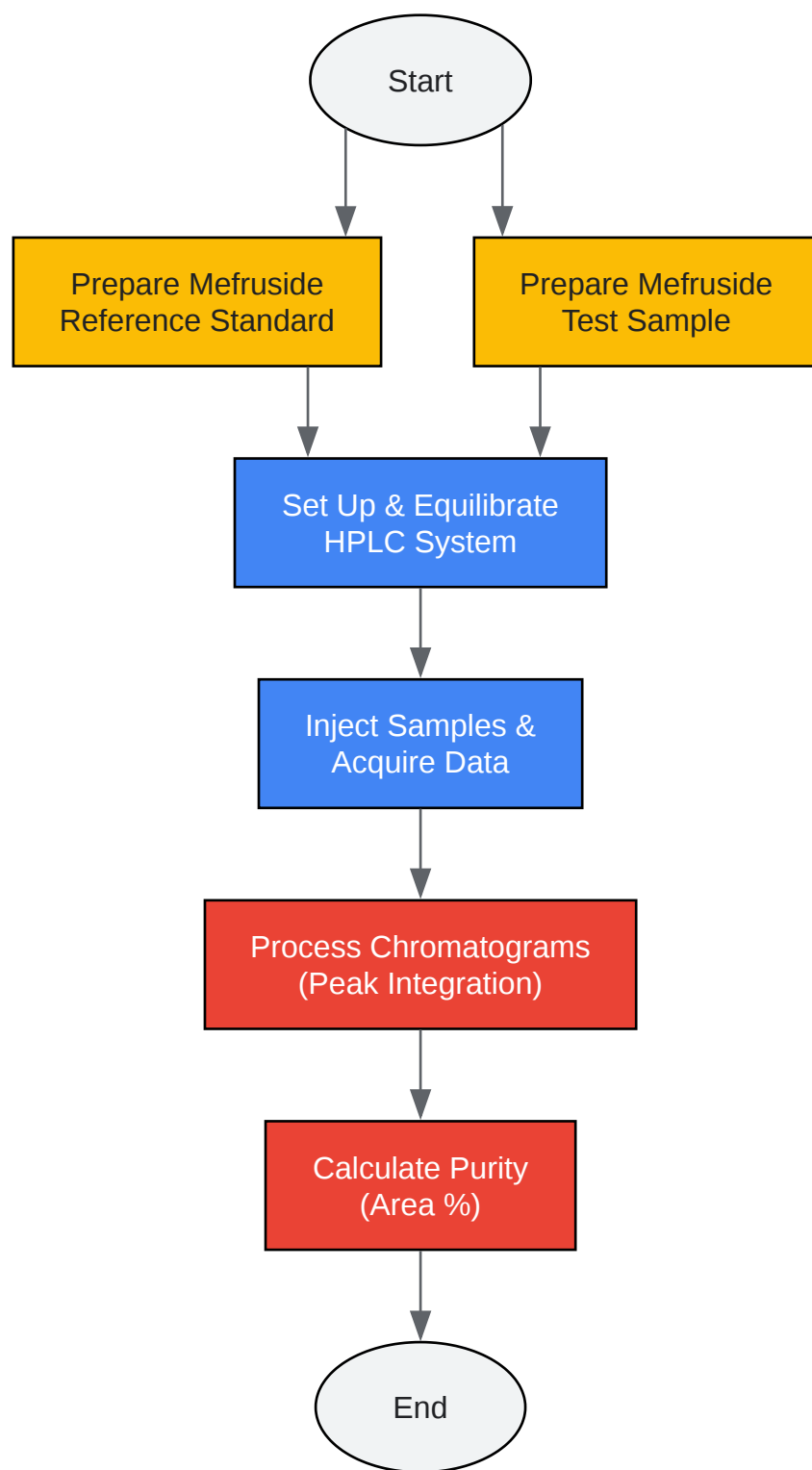
3. Chromatographic Conditions (Example):

- Mobile Phase: A gradient of Acetonitrile and Water (with 0.1% Formic Acid).
- Flow Rate: 1.0 mL/min
- Column Temperature: 30°C
- Detection Wavelength: 234 nm (based on typical diuretic analysis)[[11](#)]
- Injection Volume: 10 μ L

4. Procedure:

- Standard Preparation: Accurately weigh and dissolve the **Mefruside** reference standard in methanol to create a stock solution of known concentration (e.g., 1 mg/mL). Prepare working standards by diluting the stock solution with the mobile phase.

- **Sample Preparation:** Prepare the **Mefruside** analysis sample in the same manner as the standard to a similar concentration.
- **Analysis:** Filter all solutions through a 0.45 μm syringe filter before injection. Equilibrate the HPLC system with the mobile phase until a stable baseline is achieved. Inject the standard and sample solutions and record the chromatograms.
- **Data Processing:** Identify the peak corresponding to **Mefruside** based on the retention time of the reference standard. Calculate the purity of the sample by determining the area percentage of the main peak relative to the total area of all peaks in the chromatogram.



[Click to download full resolution via product page](#)

Caption: General experimental workflow for the purity analysis of **Mefruside** via HPLC.

Conclusion

Mefruside is a well-characterized diuretic with a clear mechanism of action centered on the inhibition of the renal Na-Cl cotransporter. Its established physicochemical and pharmacokinetic properties make it a valuable compound for therapeutic use and further research. The analytical methods outlined in this guide provide a foundation for the quality assessment and quantitative analysis required in a professional research setting. This document serves as a core technical resource for scientists and developers working with **Mefruside**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Mefruside - Drug Monograph - DrugInfoSys.com [druginfosys.com]
- 2. What is the mechanism of Mefruside? [synapse.patsnap.com]
- 3. What is Mefruside used for? [synapse.patsnap.com]
- 4. Mefruside [drugfuture.com]
- 5. Mefruside | C₁₃H₁₉ClN₂O₅S₂ | CID 4047 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. Mefruside - Wikipedia [en.wikipedia.org]
- 7. scbt.com [scbt.com]
- 8. ahajournals.org [ahajournals.org]
- 9. Drug Purity Analysis: A Comprehensive Guide For Biopharmaceutical Professionals - Blogs - News [alwsci.com]
- 10. Impurity profiling and HPLC methods for drug quality compliance | AMSbiopharma [amsbiopharma.com]
- 11. rpbs.journals.ekb.eg [rpbs.journals.ekb.eg]
- To cite this document: BenchChem. [Chemical and physical properties of Mefruside for research purposes]. BenchChem, [2025]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b1676158#chemical-and-physical-properties-of-mefruside-for-research-purposes>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com